

N-Ethylbuphedrone: A Technical Guide for Researchers

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Compound of Interest

Compound Name: N-Ethylbuphedrone

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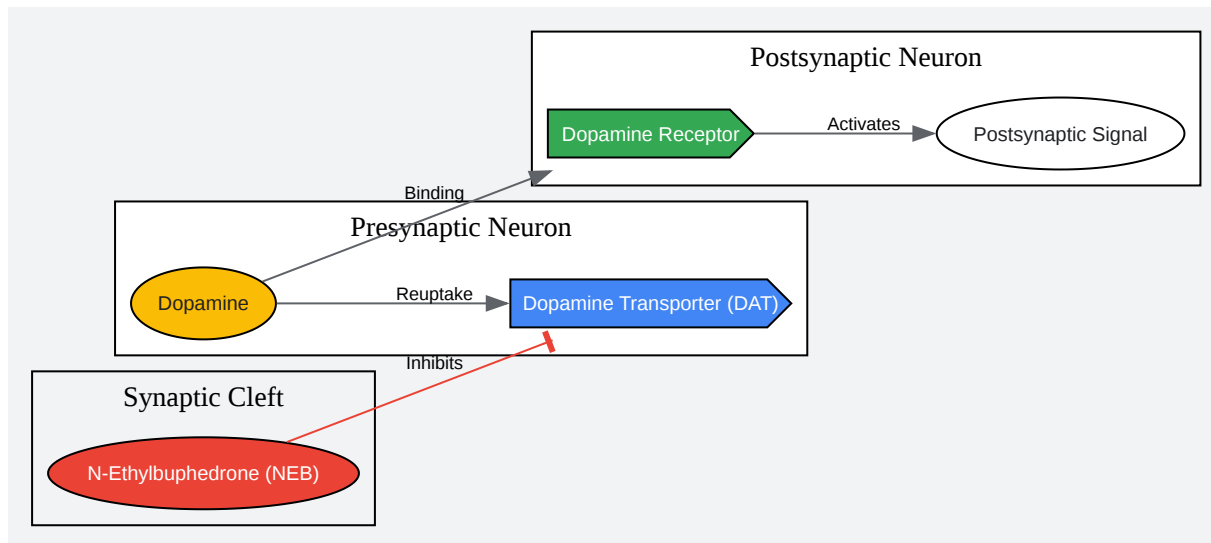
An In-depth Examination of the Chemical Structure, Properties, and Pharmacological Profile of a Synthetic Cathinone

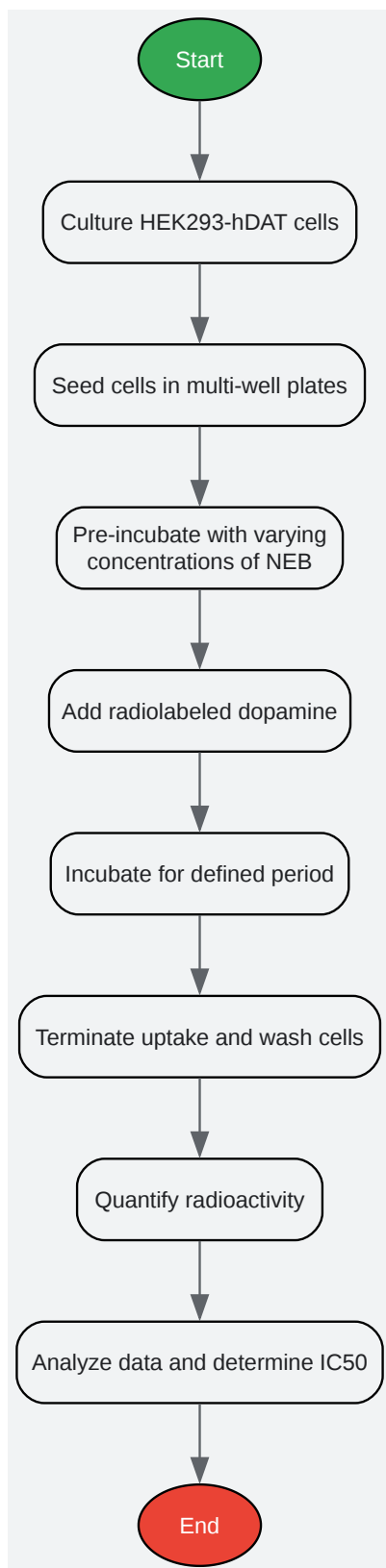
N-Ethylbuphedrone (NEB) is a synthetic stimulant belonging to the cathinone class of psychoactive substances.^{[1][2]} As a derivative of the naturally occurring cathinone found in the khat plant (*Catha edulis*), NEB has garnered attention within the scientific and forensic communities for its potent pharmacological activity.^[3] This technical guide provides a comprehensive overview of **N-Ethylbuphedrone**, focusing on its chemical structure, physicochemical properties, pharmacological actions, and analytical methodologies for its detection and characterization.

Chemical Structure and Identification

N-Ethylbuphedrone is structurally characterized as the β -ketone analogue of N, α -diethylphenylethylamine.^[1] Its chemical identity is defined by the International Union of Pure and Applied Chemistry (IUPAC) as 2-(Ethylamino)-1-phenylbutan-1-one.^{[2][4]} The molecule possesses a chiral center at the α -carbon, indicating the existence of (R)- and (S)-enantiomers, which may exhibit different pharmacological and toxicological profiles.^[3]

Key identifiers and the basic chemical structure are presented below.





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References

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